

Essential Safety and Logistical Information for Handling Solriamfetol Hydrochloride

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Compound of Interest

Compound Name: Solriamfetol Hydrochloride

Cat. No.: B10819196

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential procedural information for the safe handling and disposal of **Solriamfetol Hydrochloride**, a dopamine and norepinephrine reuptake inhibitor. The following information is based on available safety data sheets and general laboratory safety protocols.

Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is critical to minimize exposure and ensure personal safety when handling **Solriamfetol Hydrochloride**. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

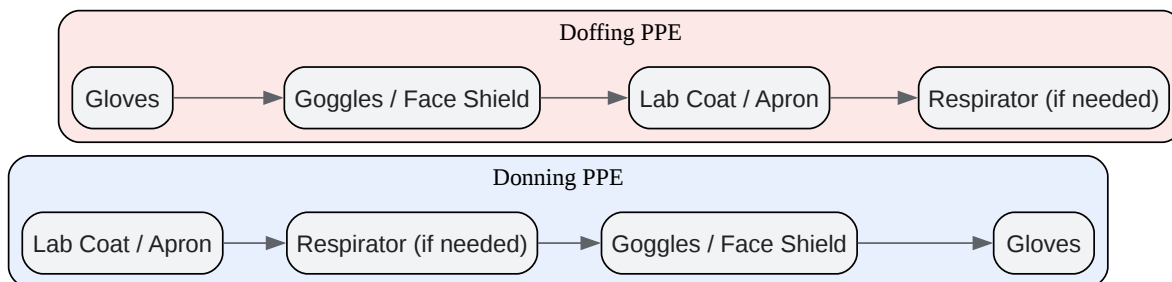
Activity	Recommended Personal Protective Equipment
Routine Handling & Weighing	Safety goggles with side-shields, protective gloves (e.g., nitrile), full-sleeved lab coat or apron. [1] [2]
Generating Dust or Aerosols	In addition to routine PPE, a suitable respirator or a self-contained breathing apparatus should be used. [1] [2] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [3] [4]
Spill Cleanup	Self-contained breathing apparatus, protective gloves, impervious clothing, and safety goggles. [1] [2] [5]

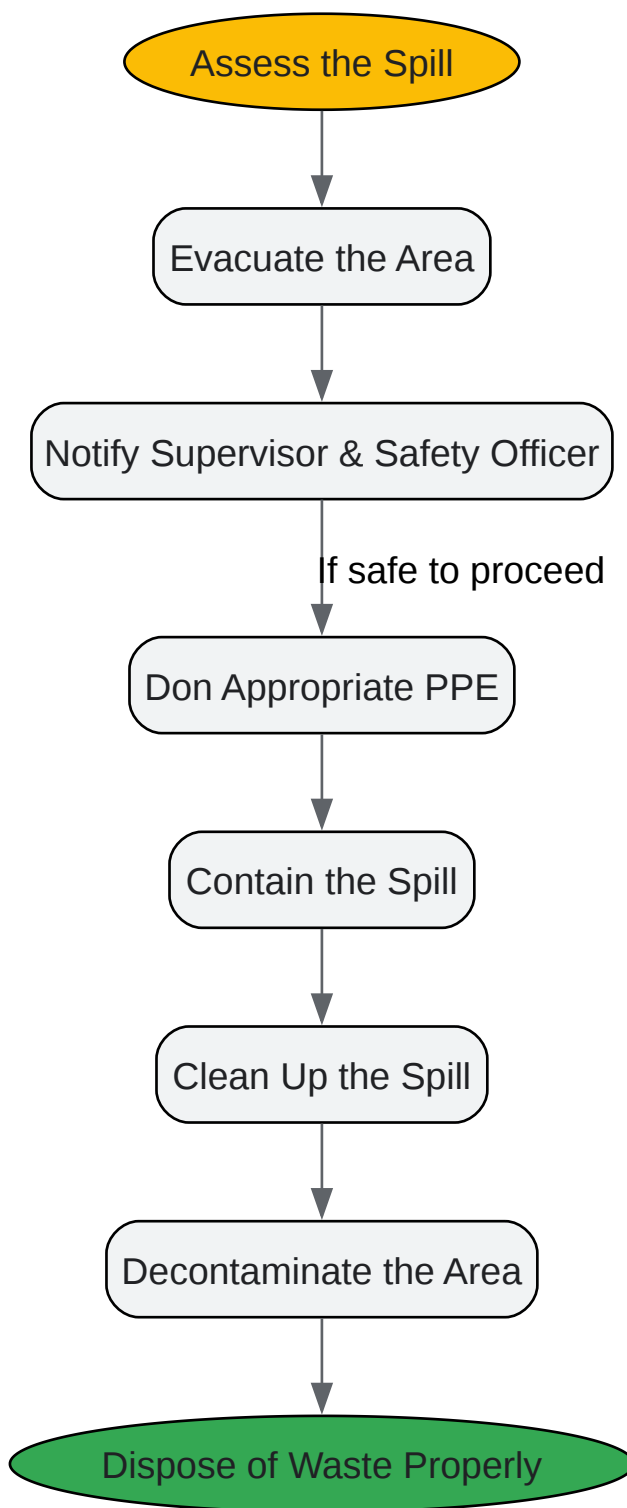
Standard Operating Procedures

Adherence to established protocols for donning and doffing PPE, as well as for handling chemical spills, is crucial for maintaining a safe laboratory environment.

Donning and Doffing of Personal Protective Equipment

Proper sequencing of donning and doffing PPE is essential to prevent contamination. The following workflow illustrates the correct order.





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